

1-(4-Methoxyphenyl)pyrrolidin-2-one chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methoxyphenyl)pyrrolidin-2-one

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An In-depth Technical Guide to 1-(4-Methoxyphenyl)pyrrolidin-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological activities of **1-(4-Methoxyphenyl)pyrrolidin-2-one**. The information is intended to support research and development efforts in medicinal chemistry and pharmacology.

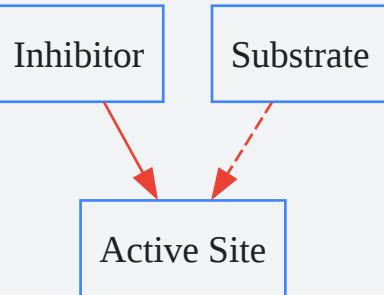
Chemical Structure and Properties

1-(4-Methoxyphenyl)pyrrolidin-2-one is a derivative of pyrrolidin-2-one, featuring a methoxyphenyl group attached to the nitrogen atom of the lactam ring.

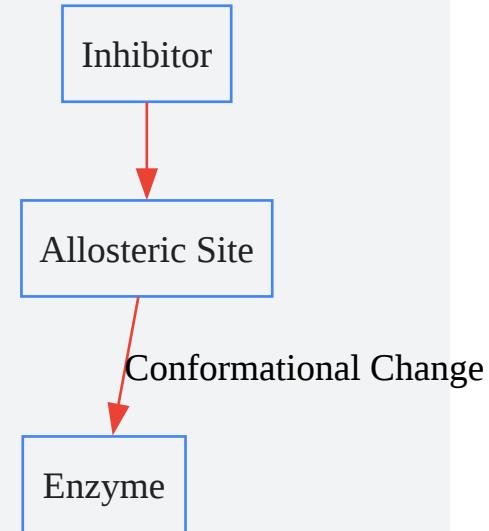
Chemical Structure:

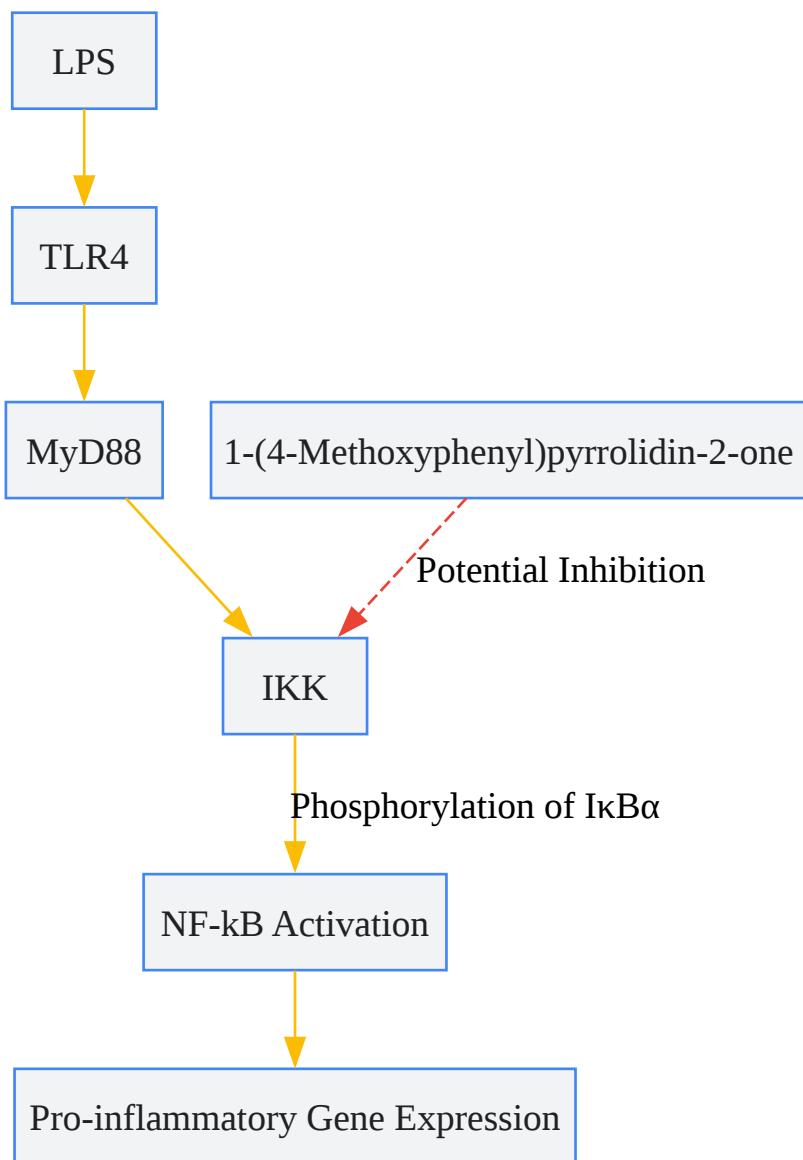


Competitive Inhibition



Non-Competitive Inhibition



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- To cite this document: BenchChem. [1-(4-Methoxyphenyl)pyrrolidin-2-one chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360219#1-4-methoxyphenyl-pyrrolidin-2-one-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1360219#1-4-methoxyphenyl-pyrrolidin-2-one-chemical-structure-and-properties)

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